

Zhan Catalyst-1B stability and storage conditions

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Compound Focus: Zhan Catalyst-1B

CAS No.: 918870-76-5

Cat. No.: S6609673

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Frequently Asked Questions

What is Zhan Catalyst-1B and what is its typical appearance? Zhan Catalyst-1B is a ruthenium-based complex used for olefin metathesis reactions. It is sold as a **green solid powder** [1] [2] [3].

What are the correct storage conditions? The product should be stored in a **cool, dry place**, away from moisture and direct sunlight [3]. For long-term stability, it is best kept in its original secure packaging.

What precautions should be taken during handling? Appropriate personal protective equipment (PPE) should be used, and the catalyst should be handled in a **well-ventilated area** [3].

In which solvents is the catalyst soluble and insoluble? This solubility profile is key to its recovery and recycling.

- **Soluble in:** Dichloromethane, dichloroethane, chloroform, and ether [1].
- **Insoluble in:** Methanol, ethanol, and other alcohols [1].

Can the catalyst be recovered and reused? Yes, a key feature of Zhan catalysts is their potential for recycling. The catalyst can be recovered from reaction mixtures by simple **precipitation or filtration** due to its specific solubility, and then reused [1].

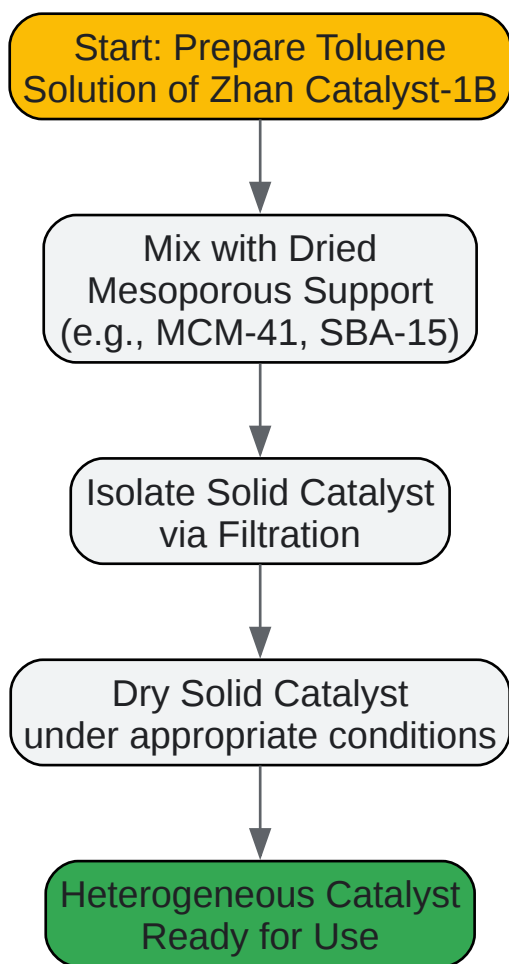
Summary of Technical Data

The table below consolidates the key technical information for quick reference.

Aspect	Details
Chemical Name	Dichloro(1,3-bis(2,4,6-trimethylphenyl)-2-imidazolidinylidene)((5-((dimethylamino)sulfonyl)-2-(1-methylethoxy-O)phenyl)methylene-C)ruthenium(II) [1] [2]
CAS Number	918870-76-5 [2] [3] [4]
Molecular Formula	C ₃₃ H ₄₃ Cl ₂ N ₃ O ₃ RuS [1] [2] [3]
Molecular Weight	733.75 g·mol ⁻¹ [1] [2] [3]
Physical Form	Green solid powder [1] [3]
Storage	Cool, dry place; away from moisture and light [3]

Experimental Context and Workflow

The provided search results included an example of how a Hoveyda-Grubbs type catalyst (RC303, which is **Zhan Catalyst-1B**) was handled in a research setting for immobilization [5]. The workflow below outlines the general procedure, which may be useful for your support documentation.



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Key Experimental Details:

- The catalyst was immobilized by simply mixing its toluene solution with a dried mesoporous support (like MCM-41 or SBA-15) for **30 minutes at room temperature** [5].
- The immobilization process was highly efficient, transferring **94-97%** of the Ru complex from the solution onto the solid support [5].
- The resulting solid catalyst was then isolated and dried [5].

Troubleshooting Guide

Based on the available information, here are some common issues and suggested solutions.

Problem	Possible Cause	Suggested Solution
Low catalyst recovery	Incorrect solvent system for precipitation	Re-precipitate the catalyst using a solvent pair from its solubility profile (e.g., add an alcohol to a dichloromethane solution) [1].
High metal leaching	Solvent or substrate promotes desorption	For a more robust process, consider immobilizing the catalyst on a solid support. Using non-polar solvents like cyclohexane can significantly reduce leaching [5].

A Note on Information Gaps

The search results provide a solid foundation on the identity, basic handling, and a key feature (recyclability) of **Zhan Catalyst-1B**. However, they lack the following details that would be valuable for a comprehensive technical guide:

- **Defined Shelf Life:** No specific expiration date or data on long-term stability under recommended conditions was found [3].
- **Detailed Degradation Data:** Information on how the catalyst degrades over time or under stress (e.g., heat, air) is not available.
- **Quantitative Stability Metrics:** There are no specific figures on stability in various solvents or against impurities like water and oxygen.

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References

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